

# Ethyl 2-Methyl-2-Phenylpropanoate: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Ethyl 2-methyl-2-phenylpropanoate

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This in-depth technical guide provides comprehensive safety and handling information for **Ethyl 2-methyl-2-phenylpropanoate** (CAS No. 2901-13-5), a compound utilized in various organic synthesis applications.<sup>[1]</sup> Adherence to the following protocols and precautions is critical to ensure a safe laboratory environment.

## Chemical and Physical Properties

Proper identification and understanding of the physical state of a chemical are foundational to its safe handling. **Ethyl 2-methyl-2-phenylpropanoate** is a colorless to pale yellow liquid or oil.<sup>[1][2]</sup>

Property	Value	Reference
CAS Number	2901-13-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub>	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	192.26 g/mol	<a href="#">[1]</a>
Appearance	Clear colorless to pale yellow oil/liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	97%	<a href="#">[2]</a> <a href="#">[3]</a>
Storage Temperature	Room Temperature or 2-8°C Refrigerator	<a href="#">[1]</a> <a href="#">[2]</a>

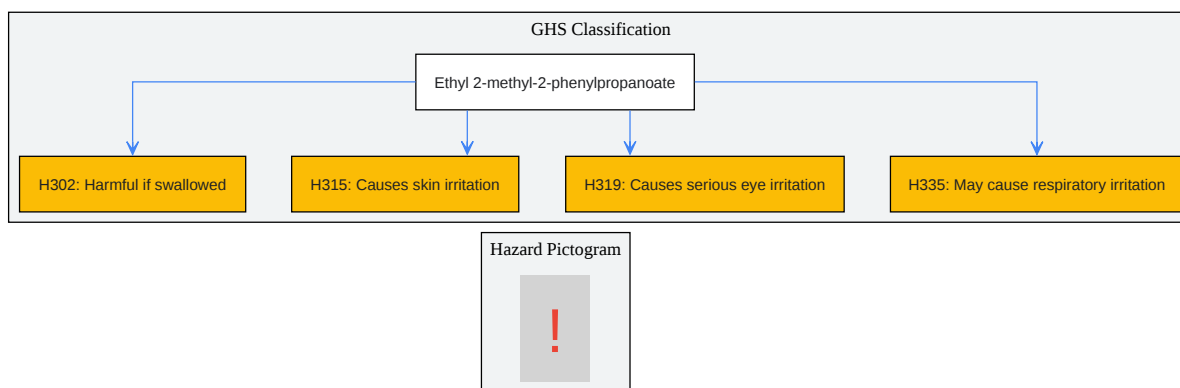
## Hazard Identification and Classification

According to the Globally Harmonized System (GHS), **Ethyl 2-methyl-2-phenylpropanoate** is classified with the following hazards:

Hazard Class	GHS Code	Signal Word	Hazard Statement
Acute Toxicity (Oral)	H302	Warning	Harmful if swallowed
Skin Corrosion/Irritation	H315	Warning	Causes skin irritation
Serious Eye Damage/Eye Irritation	H319	Warning	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	H335	Warning	May cause respiratory irritation

Source:[\[2\]](#)[\[5\]](#)

The following diagram illustrates the logical flow for identifying the primary hazards associated with **Ethyl 2-methyl-2-phenylpropanoate** based on its GHS classification.



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Caption: GHS Hazard Identification Flowchart

## Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is paramount to minimizing exposure and ensuring laboratory safety.

### Handling

- Ventilation: Always use this compound in a well-ventilated area, such as a laboratory fume hood, to avoid inhalation of vapors, mists, or sprays.[5][6][7]
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.[5][6] Do not eat, drink, or smoke in areas where the chemical is handled or stored. [5] Contaminated work clothing should be laundered separately before reuse.[6]

- Contact Avoidance: Avoid all personal contact, including inhalation and contact with eyes, skin, and clothing.[\[6\]](#)[\[7\]](#)

## Storage

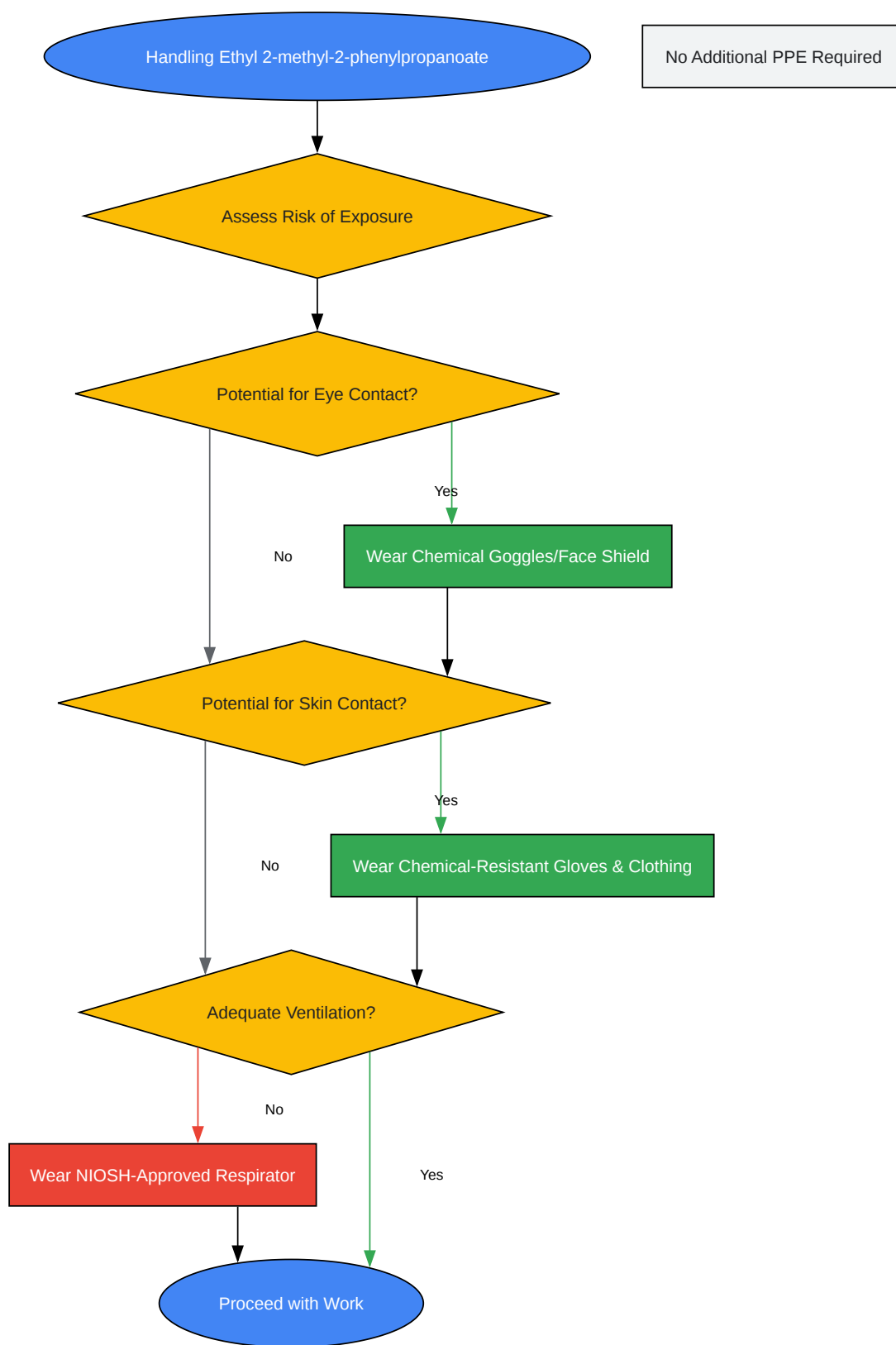
- Container: Keep containers securely sealed when not in use.[\[6\]](#)[\[7\]](#)
- Conditions: Store in a cool, dry, and well-ventilated area.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- Incompatibilities: Keep away from heat, sparks, and open flames.[\[5\]](#) This material is incompatible with strong oxidizing agents.[\[5\]](#)[\[8\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Ethyl 2-methyl-2-phenylpropanoate**.

Protection Type	Specification	Reference
Eye/Face	Chemical safety goggles or a face shield are required.	<a href="#">[5]</a> <a href="#">[7]</a>
Skin	Chemical-resistant gloves (e.g., nitrile) and protective clothing to prevent skin exposure are necessary.	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Respiratory	In case of inadequate ventilation, use a NIOSH-approved respirator with an organic vapor cartridge.	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[10]</a>

The following diagram outlines the decision-making process for selecting the appropriate PPE.



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Caption: PPE Selection Workflow

## Emergency Procedures

### First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Protocol	Reference
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.	<a href="#">[5]</a> <a href="#">[7]</a>
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>

### Accidental Release Measures

- Spill Containment: For small spills, use an inert absorbent material such as sand, earth, or vermiculite to absorb the liquid.[7][10] Do not use combustible materials like sawdust.[7]
- Cleanup: Collect the absorbed material and place it in a suitable, labeled container for disposal.[6]
- Ventilation: Ensure the area is well-ventilated during and after cleanup.[5]
- Decontamination: Wash the spill area with a suitable solvent (e.g., alcohol) followed by a strong soap and water solution.[10]

## Firefighting Measures

- Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide, or water spray.[5][9]
- Hazards: Thermal decomposition may produce carbon oxides.[5] Containers may explode if heated under confinement.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[5][9]

## Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.[5] Do not allow the product to enter drains or waterways.[6][11]

This guide is intended to provide comprehensive safety and handling information. Always refer to the most current Safety Data Sheet (SDS) for this product before use and ensure all laboratory personnel are trained on its specific hazards and handling procedures.

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